

CAS number and IUPAC nomenclature for rubidium perchlorate

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Compound of Interest

Compound Name: Rubidium perchlorate

Cat. No.: B083219

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Rubidium Perchlorate: A Comprehensive Technical Guide

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **rubidium perchlorate** (RbClO_4), a compound of interest in various scientific and technological fields. This document outlines its fundamental chemical identifiers, physicochemical properties, detailed experimental protocols for its synthesis, and relevant analytical methodologies.

Chemical Identification

Rubidium perchlorate is an inorganic salt with the chemical formula RbClO_4 .

Identifier	Value
CAS Number	13510-42-4[1][2]
IUPAC Nomenclature	rubidium perchlorate[1][2]
Other Names	Perchloric acid, rubidium salt; Rubidium chlorate(VII)[1][2]
Molecular Formula	RbClO_4 [2]

Physicochemical Properties

Rubidium perchlorate is a colorless, crystalline solid.[2][3] It is a strong oxidizing agent, a characteristic common to all perchlorates.[2] Key quantitative data are summarized in the table below.

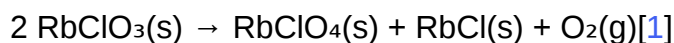
Property	Value
Molar Mass	184.92 g/mol [4][5]
Melting Point	281 °C (554 K)[2]
Boiling Point	600 °C (873 K) (decomposes)[2]
Density	2.878 g/cm ³ (orthorhombic, < 279 °C)[2]
	2.71 g/cm ³ (cubic, > 279 °C)[2]
Solubility in Water	0.5 g/100 g at 0 °C[6]
	1.34 g/100 g at 25 °C[6]
	18 g/100 g at 100 °C[6]
Solubility in other solvents (at 25°C)	Methanol: 0.06 g/100 g[6]
	Ethanol: 0.009 g/100 g[6]
	Acetone: 0.095 g/100 g[6]
Crystal Structure	Orthorhombic (below 279 °C)[2]
	Cubic (above 279 °C)[2]

Experimental Protocols

Synthesis of Rubidium Perchlorate via Thermal Decomposition of Rubidium Chlorate

A primary method for synthesizing **rubidium perchlorate** is through the controlled thermal decomposition of rubidium chlorate (RbClO₃). This disproportionation reaction yields **rubidium perchlorate** and rubidium chloride, with the evolution of oxygen gas.

Reaction:



Materials:

- High-purity rubidium chlorate (RbClO_3)
- Quartz or porcelain crucible
- Tube furnace equipped with a temperature controller
- Gas outlet for safe venting of oxygen

Procedure:

- A precisely weighed quantity of dry rubidium chlorate is placed into the crucible.
- The crucible is positioned in the center of the tube furnace.
- The furnace is connected to a gas outlet to safely vent the oxygen produced.
- The furnace is heated gradually, with a recommended controlled heating rate of 5-10°C per minute.
- The decomposition of rubidium chlorate typically initiates at temperatures exceeding 480°C.
^[1]
- The temperature is maintained until the evolution of oxygen ceases, indicating the completion of the reaction.
- The furnace is allowed to cool down to room temperature.
- The resulting solid mixture of **rubidium perchlorate** and rubidium chloride is collected.

Purification:

The separation of **rubidium perchlorate** from rubidium chloride can be achieved through fractional crystallization, leveraging the differing solubilities of the two salts in water at various

temperatures.[1]

Safety Precautions:

- Rubidium chlorate is a potent oxidizing agent and should be handled with care, avoiding contact with flammable materials, organic compounds, and reducing agents.
- The synthesis must be conducted in a well-ventilated area, preferably within a fume hood, to manage the release of oxygen gas, which can create a fire hazard.
- Appropriate personal protective equipment (PPE), including safety goggles, heat-resistant gloves, and a laboratory coat, is mandatory.

Analytical Methods for Perchlorate Quantification

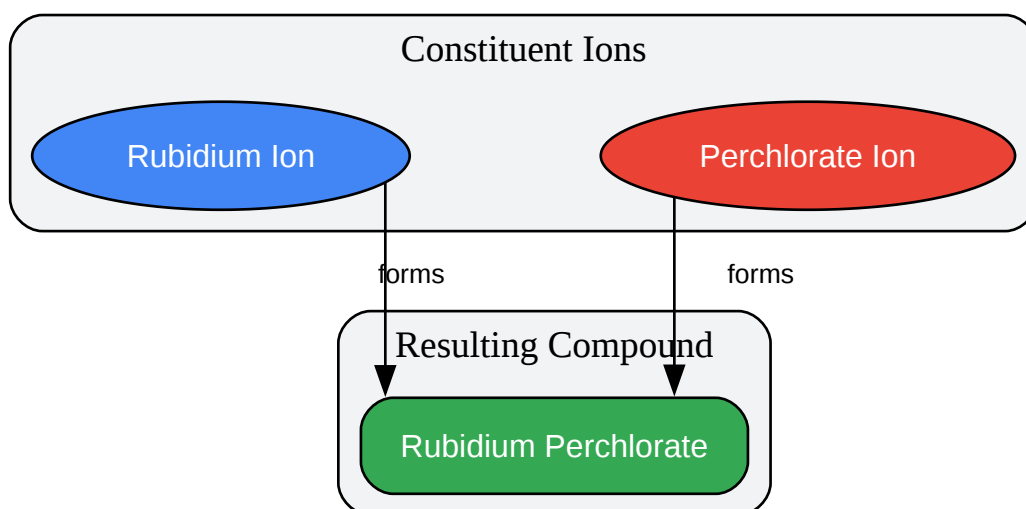
For researchers requiring quantitative analysis of perchlorate, several standardized methods are available, particularly for aqueous samples. These include:

- EPA Method 314.0: Ion Chromatography
- EPA Method 331.0: Liquid Chromatography Electrospray Ionization Mass Spectrometry
- EPA Method 332.0: Ion Chromatography with Suppressed Conductivity and Electrospray Ionization Mass Spectrometry

Ion chromatography coupled with tandem mass spectrometry (IC-MS/MS) is a particularly sensitive and selective method for the determination of perchlorate in various matrices, offering low detection limits.[7]

Visualization

The following diagrams illustrate key logical relationships and workflows relevant to **rubidium perchlorate**.



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Caption: Formation of **Rubidium Perchlorate** from its constituent ions.



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Caption: Experimental workflow for the synthesis of **Rubidium Perchlorate**.

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